

# Technical Guide: Physical Properties of (1R,2R)-2-methoxycyclopentan-1-ol

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## Compound of Interest

Compound Name: (1R,2R)-2-methoxycyclopentan-1-ol

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This technical guide provides a detailed overview of the known physical properties of the chiral compound **(1R,2R)-2-methoxycyclopentan-1-ol** and its related stereoisomers. Due to the specificity of the requested stereoisomer, this document consolidates both experimentally determined data for closely related isomers and computationally predicted data for the broader chemical structure.

## Chemical Identity and Structure

**(1R,2R)-2-methoxycyclopentan-1-ol** is a substituted cyclopentane derivative characterized by a hydroxyl group and a methoxy group in a specific trans configuration on a five-membered ring.

- IUPAC Name: **(1R,2R)-2-methoxycyclopentan-1-ol**
- Molecular Formula: C<sub>6</sub>H<sub>12</sub>O<sub>2</sub>
- CAS Number: 73453-62-0 (for the specific (1R,2R)-isomer)
- General CAS Number: 7429-45-0, 13051-91-7 (for stereoisomeric mixtures or other specific isomers like the cis-form)[1]

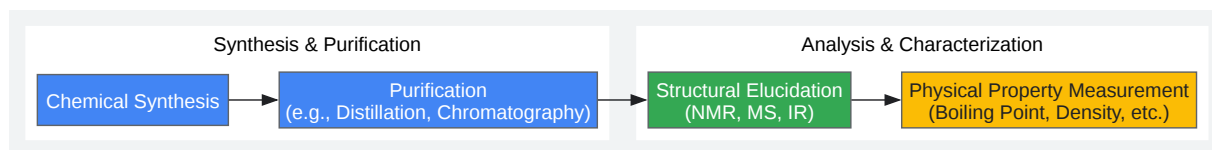
## Physical and Chemical Properties

The following table summarizes the available quantitative data for 2-methoxycyclopentan-1-ol. It is important to note that experimental data has been reported for the cis-isomer, which serves as a valuable reference point for the physical characteristics of this molecular structure. Computed properties are provided for the general structure.

Property	Value	Data Type	Reference / Source
Molecular Weight	116.16 g/mol	Computed	PubChem
Boiling Point	181.3 °C at 760 mmHg	Experimental	Guidechem (for cis-isomer)[2]
Density	1.01 g/cm <sup>3</sup>	Experimental	Guidechem (for cis-isomer)[2]
Refractive Index	1.455	Experimental	Guidechem (for cis-isomer)[2]
Flash Point	71.2 °C	Experimental	Guidechem (for cis-isomer)[2]
Exact Mass	116.083729621 Da	Computed	PubChem[1]
Topological Polar Surface Area	29.5 Å <sup>2</sup>	Computed	PubChem[1]
Hydrogen Bond Donor Count	1	Computed	PubChem[1]
Hydrogen Bond Acceptor Count	2	Computed	PubChem[1]
Rotatable Bond Count	1	Computed	PubChem[1]

## Logical Workflow for Compound Characterization

The physical properties detailed above are typically determined after the synthesis and purification of a chemical compound. The following diagram illustrates a standard workflow for the characterization of a new chemical entity.



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Standard workflow for chemical synthesis and characterization.

## Experimental Protocols

While specific experimental protocols for **(1R,2R)-2-methoxycyclopentan-1-ol** are not available in the public literature, the following sections describe the standard methodologies used to determine the key physical properties listed above.

### Determination of Boiling Point

The boiling point of a liquid is determined at a specific atmospheric pressure, typically at 760 mmHg (1 atm).

- Apparatus: A distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. A heating mantle is used for controlled heating.
- Methodology (Distillation Method):
  - The purified liquid sample is placed in the round-bottom flask with boiling chips to ensure smooth boiling.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
  - The liquid is heated gradually.
  - The temperature is recorded when the vapor condensation ring passes the thermometer bulb and a steady temperature is maintained throughout the distillation of the bulk

material. This steady temperature is recorded as the boiling point.

- The atmospheric pressure is recorded, and if it deviates significantly from 760 mmHg, a pressure correction is applied using a nomograph.

## Determination of Density

The density of a liquid is its mass per unit volume and is typically measured at a specified temperature (e.g., 20°C or 25°C).

- Apparatus: A pycnometer (a glass flask with a precise and known volume) and an analytical balance.
- Methodology:
  - The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed.
  - The pycnometer is filled with the sample liquid, taking care to avoid air bubbles. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
  - The filled pycnometer is allowed to equilibrate to a constant, known temperature in a water bath.
  - The filled pycnometer is weighed again to determine the mass of the liquid.
  - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance and is temperature-dependent.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Methodology:
  - The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).

- A few drops of the liquid sample are placed on the prism of the refractometer.
- The prisms are closed and locked.
- While looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
- The refractive index value is read from the instrument's scale. The temperature at which the measurement is made is also recorded, often as a subscript to the symbol  $n_D$  (e.g.,  $n_D^{20}$ ).

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## References

- 1. 2-Methoxycyclopentan-1-ol | C<sub>6</sub>H<sub>12</sub>O<sub>2</sub> | CID 139020 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
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